

4-Bromo-3-methoxyaniline: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-3-methoxyaniline

Cat. No.: B105682

[Get Quote](#)

CAS Number: 19056-40-7[1][2][3][4][5]

This in-depth guide serves as a technical resource for researchers, scientists, and drug development professionals interested in **4-Bromo-3-methoxyaniline**. It covers the compound's chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in organic synthesis and pharmaceutical research.

Chemical and Physical Properties

4-Bromo-3-methoxyaniline is an aromatic amine containing both a bromine atom and a methoxy group. These functional groups make it a versatile intermediate for creating more complex molecules.[6] Its key properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C7H8BrNO	[1][2][7]
Molecular Weight	202.05 g/mol	[1][2][7]
Melting Point	96-100 °C	[8][9]
Appearance	White to brown crystalline powder or yellow solid	[8][9]
Purity (Typical)	97-98%	[1]
SMILES String	<chem>COc1cc(N)ccc1Br</chem>	[7]
InChI Key	RUTNWXBHRAIQSP-UHFFFAOYSA-N	[7]

Spectroscopic Data

¹H NMR (DMSO-d₆, 400 MHz): δ 7.1 (d, 1H), 6.31 (s, 1H), 6.1 (d, 1H), 5.27 (bs, 2H), 3.72 (s, 3H) ppm.[8]

Safety Information

4-Bromo-3-methoxyaniline is classified as harmful if swallowed and may cause an allergic skin reaction.[7] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.

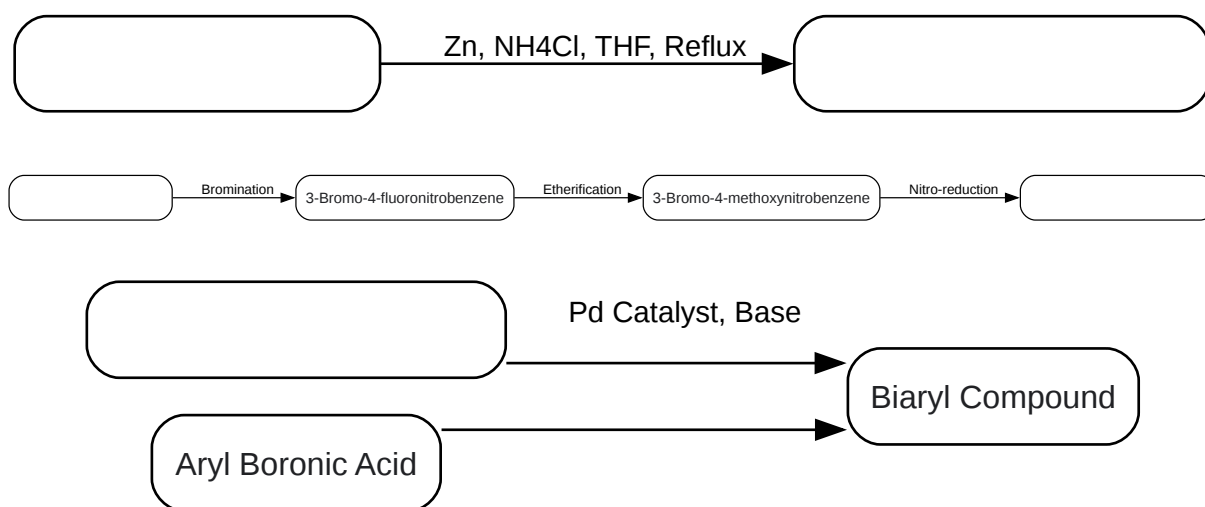
Hazard Classification	GHS Codes
Acute Toxicity, Oral (Category 4)	H302
Skin Sensitization (Category 1)	H317

Experimental Protocols

Synthesis of 4-Bromo-3-methoxyaniline from 2-Bromo-5-nitroanisole

This protocol describes the reduction of a nitro group to an amine.

Reaction:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 19056-40-7 | 4656-9-01 | MDL MFCD05664063 | 4-Bromo-3-methoxyaniline | SynQuest Laboratories [synquestlabs.com]
- 2. scbt.com [scbt.com]
- 3. 19056-40-7|4-Bromo-3-methoxyaniline|BLD Pharm [bldpharm.com]
- 4. 19056-40-7 Cas No. | 4-Bromo-3-methoxyaniline | Apollo [store.apolloscientific.co.uk]
- 5. 4-BROMO-3-METHOXYANILINE | CAS#:19056-40-7 | Chemsrsc [chemsrc.com]
- 6. nbinno.com [nbinno.com]
- 7. 4-Bromo-3-methoxyaniline | $\text{C}_7\text{H}_8\text{BrNO}$ | CID 7018254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 4-BROMO-3-METHOXYANILINE | 19056-40-7 [chemicalbook.com]

- 9. echemi.com [echemi.com]
- To cite this document: BenchChem. [4-Bromo-3-methoxyaniline: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105682#4-bromo-3-methoxyaniline-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com